

Application Notes and Protocols: Animal Model Studies Using GPS1573 in Neonatal Rats

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **GPS1573** is a novel antagonist of the melanocortin 2 receptor (MC2R), the primary receptor for adrenocorticotropic hormone (ACTH). The neonatal rat serves as a valuable model for studying the development of the hypothalamic-pituitary-adrenal (HPA) axis, particularly as it mirrors aspects of human prematurity.[1] This document provides detailed application notes and protocols for the use of **GPS1573** in neonatal rat models, based on available in vivo and in vitro studies. The primary focus of these studies is to investigate the role of ACTH in the neonatal adrenal stress response.[1][2][3][4][5]

Quantitative Data Summary

The in vivo effects of **GPS1573** on plasma corticosterone levels in neonatal rats pretreated with the compound and subsequently challenged with ACTH are summarized below.

Table 1: Effect of **GPS1573** on ACTH-Stimulated Corticosterone Response in Postnatal Day 2 (PD2) Neonatal Rats[1]



Pretreatment (intraperitoneal)	Time Post-ACTH Injection (minutes)	Plasma Corticosterone (ng/mL, mean ± SE)
Vehicle	Baseline (0)	~30-45
15	No significant increase	
30	166.0 ± 17.1	-
60	137.2 ± 43.5	-
GPS1573 (0.1 mg/kg)	Baseline (0)	~30-45
15	67.8 ± 7.9	
30	Not reported	
60	200.0 ± 23.6	-
GPS1573 (4.0 mg/kg)	Baseline (0)	~30-45
15	115.5 ± 11.0*†	
30	Not reported	_
60	Not reported	

^{*}Statistically significant augmentation compared to vehicle pretreatment. †Statistically significant augmentation compared to the low dose (0.1 mg/kg) of **GPS1573**.

Table 2: Effect of **GPS1573** on ACTH-Stimulated Corticosterone Response in Postnatal Day 8 (PD8) Neonatal Rats[1][5]



Pretreatment (intraperitoneal)	Time Post-ACTH Injection (minutes)	Plasma Corticosterone (ng/mL, mean ± SE)
Vehicle	15	~30-40
30	~35-45	
60	~30-40	_
GPS1573 (0.1 mg/kg)	15	45.8 ± 2.6
30	54.5 ± 3.7	
60	50.4 ± 6.5*	_
GPS1573 (4.0 mg/kg)	15	34.3 ± 4.5
30	36.0 ± 6.0	
60	40.4 ± 5.9‡	_

^{*}Statistically significant augmentation compared to vehicle pretreatment. ‡Significantly less than the low dose (0.1 mg/kg) of **GPS1573** at the same time point.

Experimental Protocols In Vivo Administration of GPS1573 and ACTH Challenge in Neonatal Rats

This protocol details the in vivo administration of **GPS1573** to neonatal rats and the subsequent challenge with ACTH to assess the corticosterone response.

Materials:

- GPS1573
- Porcine ACTH(1-39)
- Isotonic saline (vehicle)
- Timed-pregnant Sprague-Dawley rats



- · Heating pad
- Collection tubes (e.g., EDTA tubes)
- Centrifuge
- Plasma storage vials

Procedure:

- Animal Acclimation: Timed-pregnant Sprague-Dawley rats are housed in a controlled environment. Pups are studied at postnatal day 2 (PD2) and postnatal day 8 (PD8).[1]
- Pup Preparation: On the day of the experiment, rat pups are separated from the dam and placed in a cage with bedding. A heating pad is used to maintain body temperature.[1] Pups are randomly assigned to experimental groups.[1]
- GPS1573 Administration:
 - Prepare solutions of GPS1573 in isotonic saline at the desired concentrations (e.g., for low dose: 0.1 mg/kg; for high dose: 4.0 mg/kg body weight).[1]
 - Administer the appropriate dose of GPS1573 or vehicle (isotonic saline) via intraperitoneal
 (ip) injection.[1]
- Baseline Blood Sampling: Ten minutes after the GPS1573 or vehicle injection, a baseline blood sample is collected.[1]
- ACTH Challenge:
 - Prepare a solution of porcine ACTH(1-39) in isotonic saline.
 - Inject 0.001 mg/kg of ACTH(1-39) intraperitoneally.[1]
- Post-ACTH Blood Sampling: Collect subsequent blood samples at specified time points (e.g., 15, 30, and 60 minutes) after the ACTH injection.[1]
- Plasma Preparation and Storage:



- Collect trunk blood in EDTA tubes.
- Centrifuge the blood to separate the plasma.
- Store the plasma at -20°C until corticosterone measurement.

In Vitro Adrenal Cell Culture and GPS1573 Treatment

This protocol describes the preparation of adrenal cells from neonatal rats and their treatment with **GPS1573** to assess its effect in vitro.

Materials:

- Adrenal glands from neonatal (PD2, PD8) and adult rats
- Type I collagenase
- 96-well microtiter plates
- GPS1573
- · Cell culture medium
- Incubator (37°C, 10% CO2)

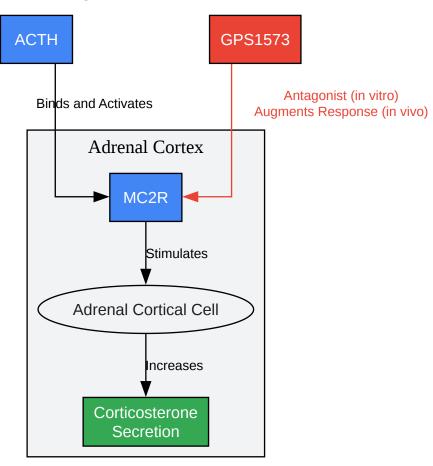
Procedure:

- Adrenal Gland Collection: Euthanize rats by decapitation and remove both adrenal glands.
 Clean the glands of surrounding fat. For adult glands, decapsulate them prior to cell dispersion.
- · Cell Dispersion:
 - Treat the adrenal glands with Type I collagenase for 90 minutes to disperse the cells.[1]
 - Wash the dispersed cells.
- Cell Plating: Plate viable cells in a 96-well microtiter plate at a density of 10,000 cells per well.[1]



- GPS1573 Pretreatment:
 - Prepare a 750 nM solution of GPS1573.
 - Pretreat the adrenal cells with the GPS1573 solution or vehicle for 1 hour at 37°C in a 10% CO2 incubator.[1]
- ACTH Stimulation and Analysis: Following pretreatment, the cells can be stimulated with ACTH to measure the subsequent corticosterone production or other downstream signaling molecules.

Visualizations Signaling Pathway

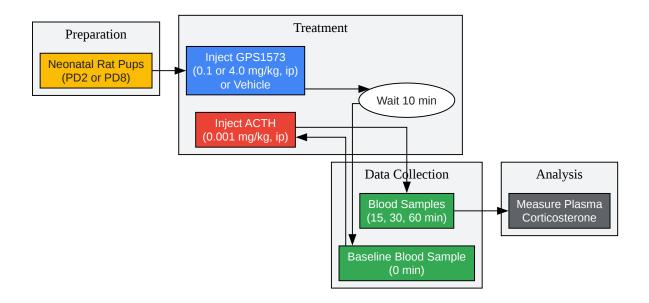


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Caption: Proposed mechanism of **GPS1573** at the melanocortin 2 receptor (MC2R).



Experimental Workflow

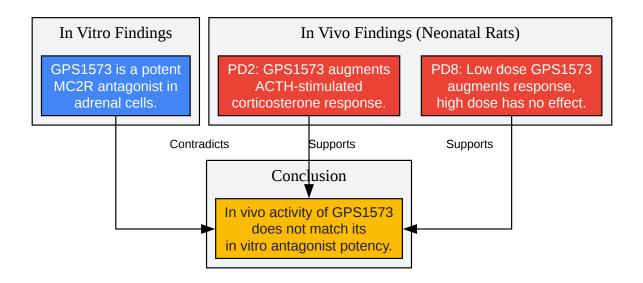


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Caption: In vivo experimental workflow for GPS1573 studies in neonatal rats.

Logical Relationship of Findings





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Caption: Relationship between in vitro and in vivo findings for GPS1573.

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